

2,4,6-Trimethoxyphenol: A Bioactive Natural Product Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,6-Trimethoxyphenol

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An In-depth Exploration for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,4,6-trimethoxyphenol**, a naturally occurring phenolic compound. The document details its physicochemical properties, natural sources, and known biological activities, with a focus on its antioxidant, anti-inflammatory, and anticancer potential. This guide collates available quantitative data, outlines relevant experimental protocols, and visualizes potential mechanisms of action to facilitate further research and development.

Physicochemical Properties

2,4,6-Trimethoxyphenol is a substituted phenolic compound with the molecular formula $C_9H_{12}O_4$.^[1] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O ₄	[1]
Molecular Weight	184.19 g/mol	[1]
CAS Number	20491-92-3	[1]
IUPAC Name	2,4,6-trimethoxyphenol	[1]
SMILES	<chem>COC1=CC(=C(C(=C1)OC)O)OC</chem>	[1]
InChI	InChI=1S/C9H12O4/c1-11-6-4-7(12-2)9(10)8(5-6)13-3/h4-5,10H,1-3H3	[1]
Melting Point	60-64 °C	[2]
Form	Solid	[3]

Natural Occurrence

2,4,6-Trimethoxyphenol has been identified as a natural product in several plant species. It has been isolated from the methanol extracts of the trunk bark of *Ceiba pentandra*.^[4] Additionally, it has been reported to be present in *Croton lechleri*.^[1]

Biological Activities and Quantitative Data

While extensive research on **2,4,6-trimethoxyphenol** is still emerging, preliminary studies and data on structurally related compounds indicate a range of biological activities.

Antioxidant Activity

Phenolic compounds are well-known for their antioxidant properties, primarily due to their ability to scavenge free radicals. **2,4,6-Trimethoxyphenol** has been noted for its antioxidant activity.^[4] The presence of electron-donating methoxy groups on the phenol ring is expected to enhance its radical scavenging potential.

While specific IC₅₀ values for **2,4,6-trimethoxyphenol** from standardized antioxidant assays are not widely available in the provided search results, the following table summarizes data for

structurally related methoxyphenols to provide a comparative context.

Compound	Assay	IC ₅₀ (μM)	Reference
2,6-Dimethoxyphenol	DPPH Scavenging	15.8	[5]
2,4,6-Trimethylphenol	DPPH Scavenging	14.5	[5]
4-Methoxyphenol	DPPH Scavenging	2200	[5]
2-Methoxyphenol	DPPH Scavenging	>1000	[5]

Anti-inflammatory Activity

Certain methoxyphenolic compounds demonstrate anti-inflammatory effects by modulating signaling pathways involved in the inflammatory response. This often involves the inhibition of pro-inflammatory enzymes and cytokines. While direct quantitative data for **2,4,6-trimethoxyphenol** is limited, studies on related chalcones containing a 2,4,6-trimethoxyphenyl moiety suggest potential anti-inflammatory properties. For instance, a chalcone derivative has been shown to possess anti-inflammatory effects via inhibition of NF-κB and p38 MAPK in lipopolysaccharide-activated macrophages.[6]

Anticancer Activity

Derivatives of **2,4,6-trimethoxyphenol**, particularly chalcones, have been synthesized and evaluated for their anticancer activities. These compounds have shown inhibitory effects on various tumor cell lines.

The following table summarizes the in vitro anticancer activity of a novel synthetic chalcone derivative, (E)-3-(5-bromopyridin-2-yl)-1-(2,4,6-trimethoxyphenyl)prop-2-en-1-one (B3).[7]

Cell Line	Compound	IC ₅₀ (μM)	Reference
HeLa (Cervical Cancer)	B3	3.204	[7]
MCF-7 (Breast Cancer)	B3	3.849	[7]
A549 (Lung Cancer)	B3	Not specified	[7]
HepG2 (Liver Cancer)	B3	Not specified	[7]
L-O2 (Normal Liver Cells)	B3	Low toxicity	[7]

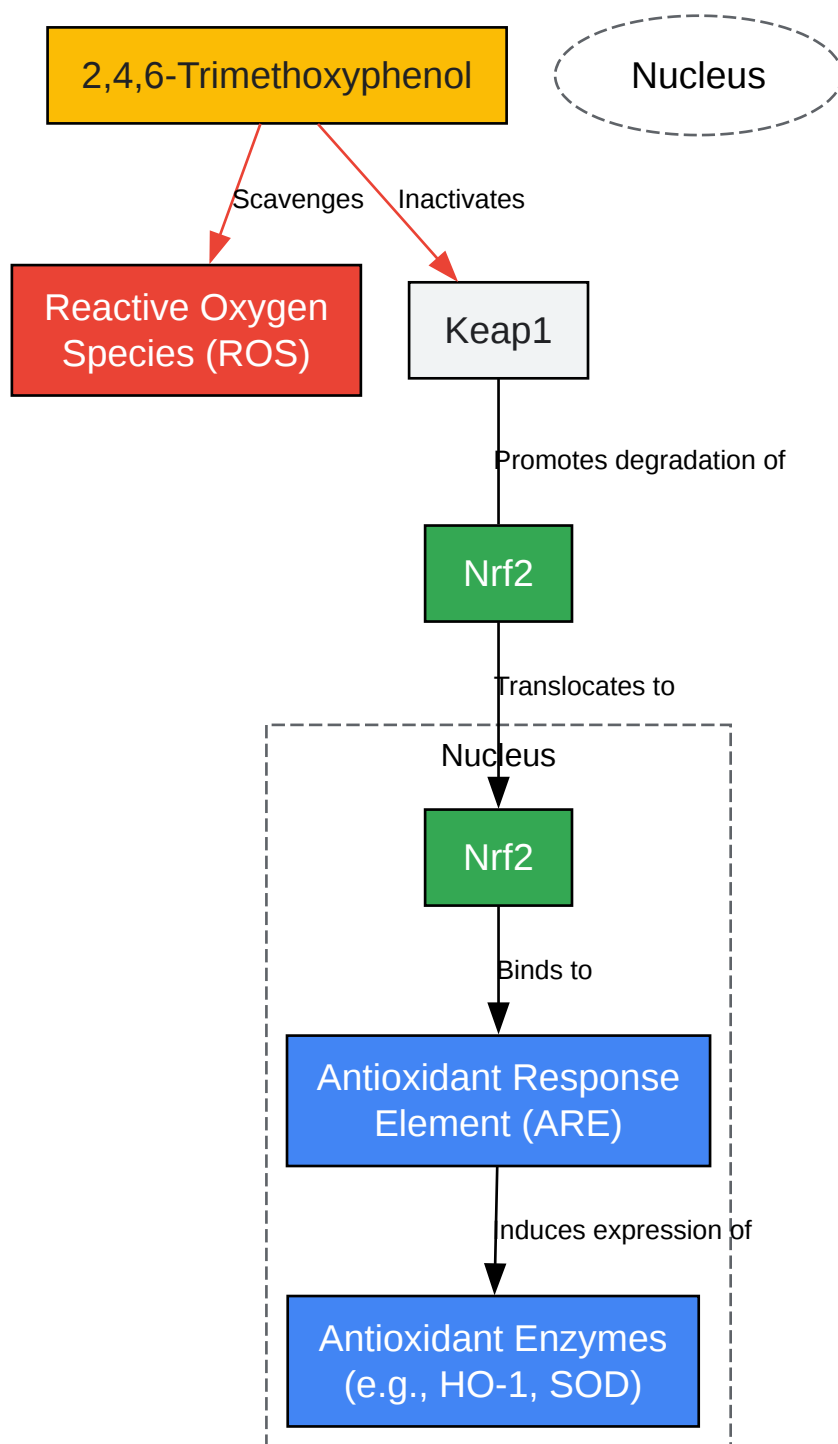
Another study on a series of novel chalcone analogs identified Ch-19 (2,4,6-trimethoxy-4'-nitrochalcone) as having potent anti-tumor activity against esophageal squamous cell carcinoma cells, with IC₅₀ values ranging from 4.97 to 56.39 μM in one cell line and 9.43 to 67.40 μM in another.[8]

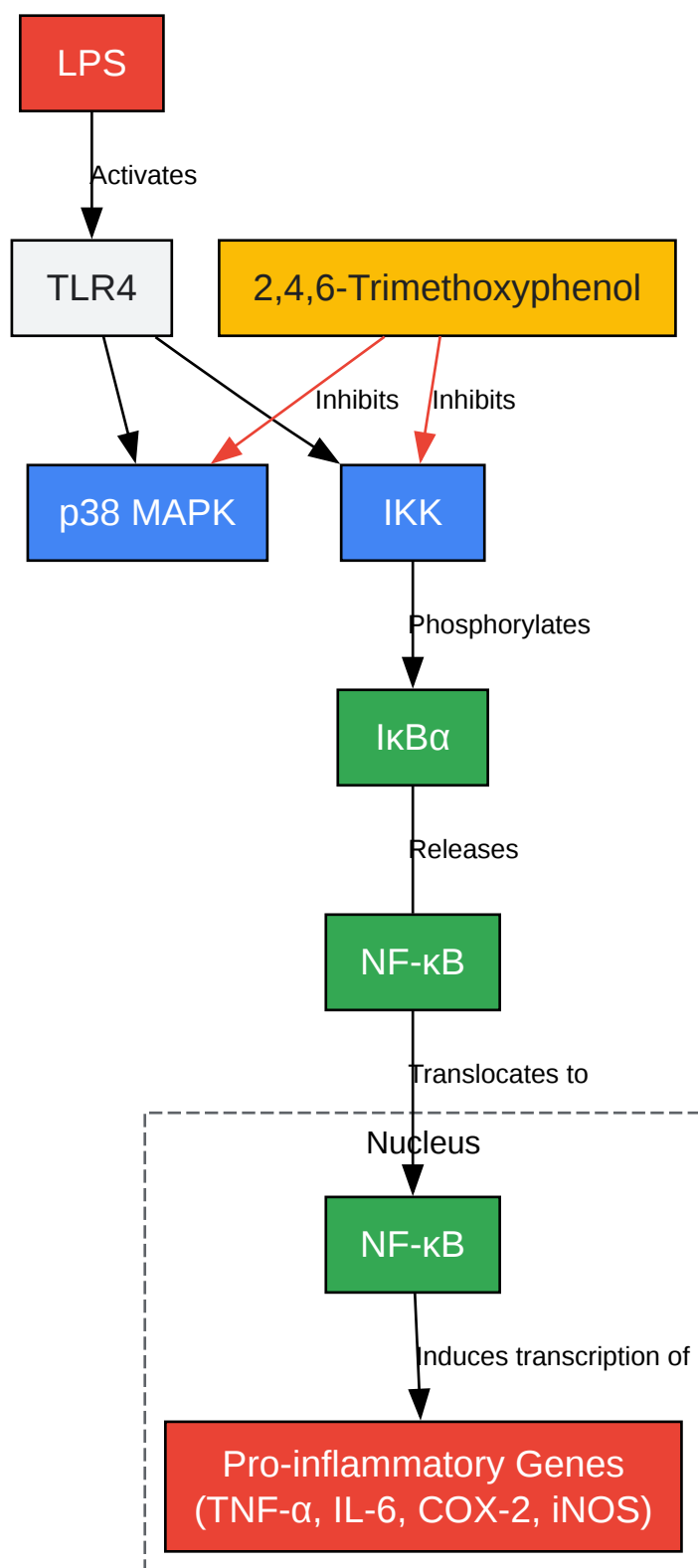
Signaling Pathways and Mechanisms of Action

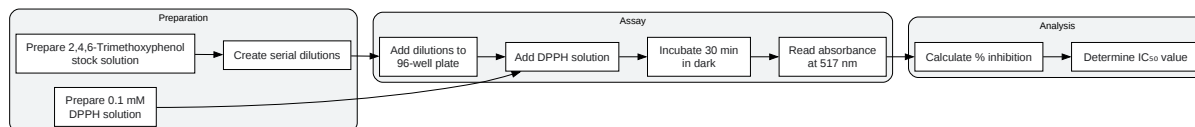
The precise signaling pathways modulated by **2,4,6-trimethoxyphenol** have not been fully elucidated. However, based on the activities of structurally related phenolic compounds and their derivatives, several potential mechanisms can be proposed.

Antioxidant Signaling

Phenolic antioxidants can exert their effects through direct radical scavenging and by modulating cellular antioxidant pathways. A key pathway is the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway. It is hypothesized that **2,4,6-trimethoxyphenol** may activate Nrf2, leading to the expression of antioxidant enzymes.







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- To cite this document: BenchChem. [2,4,6-Trimethoxyphenol: A Bioactive Natural Product Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1293827#2-4-6-trimethoxyphenol-as-a-bioactive-natural-product>]

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